

2,3-Dichlorobenzoic acid-¹³C certificate of analysis

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Compound of Interest

Compound Name: 2,3-Dichlorobenzoic acid-¹³C

Cat. No.: B562101

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Technical Guide: 2,3-Dichlorobenzoic Acid-¹³C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the analytical profile of 2,3-Dichlorobenzoic acid-¹³C, a stable isotope-labeled compound crucial for a range of research and development applications, including its use as an internal standard in quantitative mass spectrometry-based studies.

Compound Information

2,3-Dichlorobenzoic acid-¹³C is a synthesized, isotopically enriched form of 2,3-Dichlorobenzoic acid. The incorporation of a ¹³C atom provides a distinct mass shift, making it an ideal internal standard for the accurate quantification of the unlabeled analyte in complex matrices.

Table 1: Chemical and Physical Properties

Property	Value
Chemical Name	2,3-Dichlorobenzoic acid- ¹³ C
Unlabeled CAS Number	50-45-3[1]
Labeled CAS Number	1184971-82-1[2]
Molecular Formula	C ₆ ¹³ CH ₄ Cl ₂ O ₂ [2]
Molecular Weight	192.01 g/mol [2]
Appearance	White to off-white solid
Melting Point	168-170 °C (for unlabeled)
Solubility	Soluble in organic solvents such as methanol, acetonitrile, and DMSO.

Analytical Data

The following tables summarize the typical quantitative data obtained from a batch-specific Certificate of Analysis. These values are representative and may vary slightly between batches.

Table 2: Purity and Isotopic Enrichment

Parameter	Method	Result
Chemical Purity	HPLC-UV	≥98.0%
Isotopic Enrichment	Mass Spectrometry	≥99 atom % ¹³ C
Isotopic Purity	Mass Spectrometry	Conforms to structure

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

The chemical purity of 2,3-Dichlorobenzoic acid-¹³C is determined using a gradient reversed-phase HPLC method.[3][4]

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase A: 0.01 M Ammonium acetate buffer (pH 2.5) and methanol (50:50, v/v).[3][4]
- Mobile Phase B: Methanol and water (80:20, v/v).[3][4]
- Gradient Program:
 - 0-5 min: 100% A
 - 5-20 min: Linear gradient to 100% B
 - 20-25 min: 100% B
 - 25-30 min: Return to 100% A
- Flow Rate: 1.2 mL/min.[3][4]
- Detection Wavelength: 210 nm.[3][4]
- Injection Volume: 10 μ L.
- Data Analysis: The purity is calculated based on the area percentage of the main peak relative to the total peak area.

Isotopic Enrichment and Purity by Mass Spectrometry

The isotopic enrichment and confirmation of the isotopic distribution are performed using high-resolution mass spectrometry (HRMS).

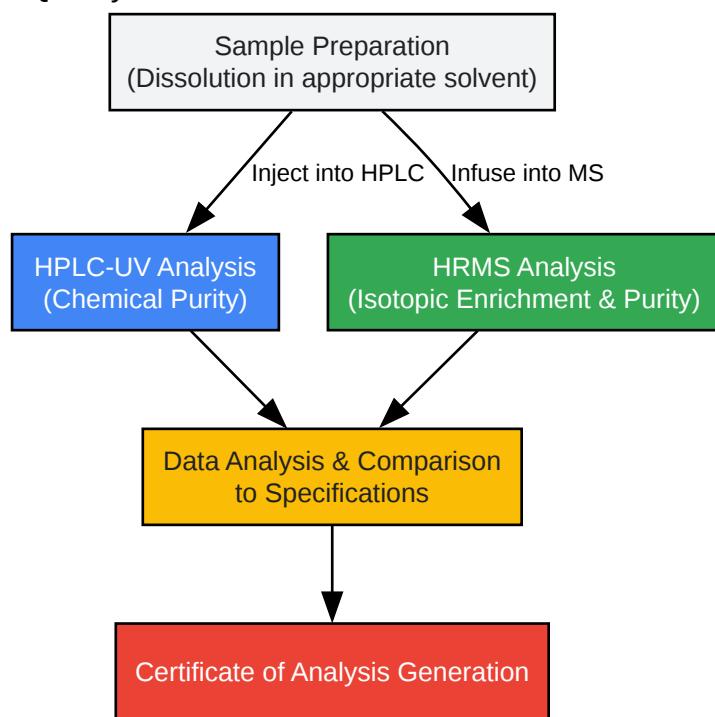
- Instrumentation: A high-resolution mass spectrometer, such as an Orbitrap or Q-TOF, coupled to an electrospray ionization (ESI) source.
- Ionization Mode: Negative ESI.

- Infusion Solvent: 50:50 Acetonitrile:Water with 0.1% formic acid.
- Mass Range: m/z 100-300.
- Data Analysis: The isotopic enrichment is determined by comparing the ion intensities of the labeled ($[M-H]^-$) and unlabeled ($[M-H]^-$) species. The isotopic purity is confirmed by the observed isotopic pattern matching the theoretical distribution for the ^{13}C -labeled compound.

Visualized Workflow

The following diagram illustrates the general workflow for the quality control analysis of 2,3-Dichlorobenzoic acid- ^{13}C .

Figure 1. Quality Control Workflow for 2,3-Dichlorobenzoic Acid- ^{13}C



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Caption: Figure 1. Quality Control Workflow for 2,3-Dichlorobenzoic Acid- ^{13}C .

This technical guide is intended to provide a comprehensive overview for researchers and professionals in drug development. For batch-specific data, please refer to the Certificate of Analysis provided with the product.

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